

# Application Notes and Protocols for Flow Cytometry Using AG3.0 Antibody

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## Compound of Interest

Compound Name: AG3.0

Cat. No.: B12389259

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

The **AG3.0** antibody is a murine monoclonal antibody that specifically targets the p24 capsid protein of Human Immunodeficiency Virus type 1 (HIV-1). This antibody is a critical tool for the detection and quantification of HIV-1 infected cells. The p24 protein is an essential structural component of the viral core, and its detection is a reliable indicator of active viral replication. The **AG3.0** antibody exhibits broad reactivity, recognizing the Gag capsid protein (p24-27) and its precursors in HIV-1, HIV-2, and Simian Immunodeficiency Virus (SIV). This wide-ranging specificity makes it a valuable reagent for lentivirus research.

Flow cytometry, a powerful technique for single-cell analysis, can be coupled with the **AG3.0** antibody to identify and characterize HIV-1 infected cell populations within a heterogeneous sample. This application is particularly relevant for monitoring viral load, evaluating the efficacy of antiviral therapies, and studying the dynamics of viral reservoirs. As p24 is an intracellular protein, successful staining requires cell fixation and permeabilization to allow the **AG3.0** antibody to access its target within the cell.

### Product Information

Property	Specification
Antibody Name	AG3.0
Target Antigen	HIV-1 p24 Capsid Protein
Clonality	Monoclonal
Clone ID	AG3.0
Host Species	Mouse
Isotype	IgG1
Reactivity	HIV-1, HIV-2, SIV
Applications	ELISA, Western Blot, Flow Cytometry (Intracellular)

## Experimental Protocol: Intracellular Staining of HIV-1 p24 with AG3.0 Antibody for Flow Cytometry

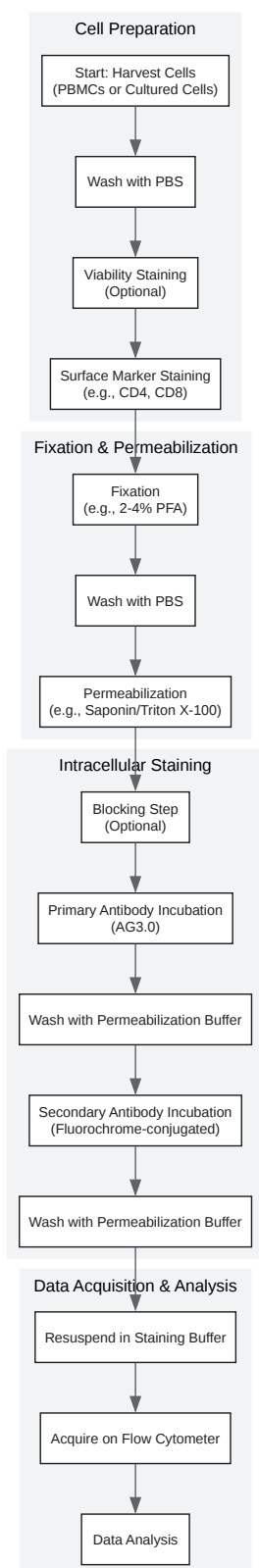
This protocol provides a step-by-step guide for the intracellular staining of HIV-1 p24 in peripheral blood mononuclear cells (PBMCs) or cultured cells using the **AG3.0** antibody.

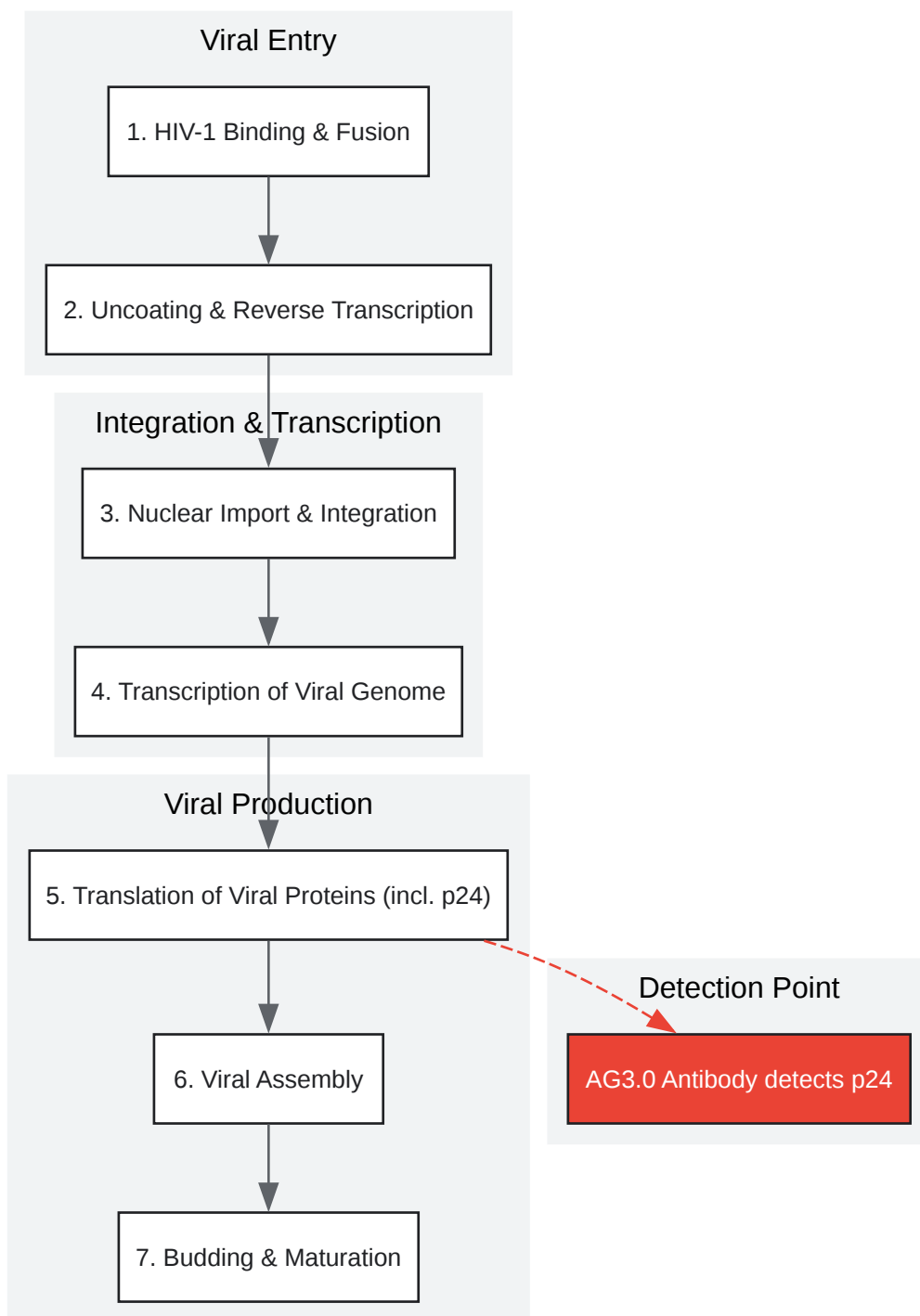
### I. Required Materials

- Antibodies:
  - Primary Antibody: Mouse Anti-HIV-1 p24 (Clone: **AG3.0**)
  - Fluorochrome-conjugated secondary antibody (e.g., Goat anti-mouse IgG (H+L) Cross-Adsorbed Secondary Antibody, Alexa Fluor™ 488)
  - (Optional) Fluorochrome-conjugated primary **AG3.0** antibody if available.
  - (Optional) Cell surface marker antibodies (e.g., anti-CD4, anti-CD8) for multi-color analysis.
  - Isotype control: Mouse IgG1 isotype control.

- Reagents:
  - Phosphate-Buffered Saline (PBS)
  - Fixation Buffer (e.g., 2-4% paraformaldehyde in PBS)
  - Permeabilization Buffer (e.g., 0.1-0.5% Saponin or Triton™ X-100 in PBS)
  - Staining Buffer (e.g., PBS with 2% Fetal Bovine Serum (FBS) and 0.1% sodium azide)
  - (Optional) LIVE/DEAD™ Fixable Viability Stain
- Equipment:
  - Flow cytometer
  - Centrifuge
  - Vortex mixer
  - Pipettes and tips
  - Flow cytometry tubes

## II. Experimental Workflow Diagram





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